

Acetamide Sulfate: A Technical Examination of Core Physical Characteristics

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Compound of Interest

Compound Name: Acetamide sulfate

Cat. No.: B15344826

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DISCLAIMER: Publicly available experimental data on the specific physical characteristics of **acetamide sulfate** as a distinct salt is limited. The following guide provides a detailed overview of the physical properties of its core component, acetamide, along with standardized experimental protocols that would be employed for the characterization of **acetamide sulfate**.

Overview of Acetamide Sulfate

Acetamide sulfate ($\text{C}_2\text{H}_7\text{NO}_5\text{S}$) is understood to be the salt formed from the reaction of acetamide and sulfuric acid. While specific experimental values for its physical properties are not readily found in scientific literature, its chemical identity is recognized. The properties of the parent compound, acetamide, are well-documented and provide a foundational understanding.

Physical Characteristics of Acetamide

The physical properties of acetamide (systematic name: ethanamide) have been extensively studied. Acetamide is an organic compound with the formula CH_3CONH_2 and is the simplest amide derived from acetic acid.^[1] It presents as a colorless, hygroscopic solid.^{[1][2]} The quantitative physical data for acetamide is summarized in Table 1.

| Physical Property | Value | Notes |
|------------------------|--|--------|
| Molecular Formula | C ₂ H ₅ NO | |
| Molar Mass | 59.07 g/mol | [2] |
| Appearance | Colorless, crystalline solid | [3][4] |
| Odor | Odorless when pure; often has a "mousy" odor due to impurities | [4] |
| Melting Point | 79 - 81 °C (174 - 178 °F) | [1][4] |
| Boiling Point | 221.2 °C (430 °F) | [4] |
| Density | 1.159 g/cm ³ | [1][2] |
| Solubility in Water | 2000 g/L | [2] |
| Solubility in Ethanol | 500 g/L | [2] |
| Solubility in Pyridine | 166.67 g/L | [2] |
| Other Solubilities | Soluble in chloroform, glycerol, and hot benzene; slightly soluble in ether.[2][4] | |

Experimental Protocols for Physical Characterization

To determine the physical characteristics of **acetamide sulfate**, standard laboratory procedures for organic compounds would be utilized.

Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, while impurities tend to depress and broaden the melting range.[5]

Methodology: Capillary Method

- A small, finely powdered sample of the substance is packed into a capillary tube, sealed at one end.^{[6][7]}
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^{[6][7]}
- The assembly is placed in a heating apparatus, such as a Thiele tube containing mineral oil or a calibrated digital melting point apparatus (e.g., Mel-Temp).^[5]
- The sample is heated slowly and uniformly, typically at a rate of 1-2°C per minute near the expected melting point.^[6]
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1-T2.^{[5][7]}

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[8]

Methodology: Small-Scale Distillation / Thiele Tube

- A small volume of the liquid is placed in a small test tube or fusion tube.^{[8][9]}
- A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.^[8]
- The apparatus is attached to a thermometer and heated gently in a heating bath (e.g., Thiele tube or aluminum block).^{[8][9]}
- As the temperature rises, air will escape from the capillary tube.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube upon heating, and at which the liquid is drawn back into the capillary tube upon slight cooling.^[8]

Solubility Determination

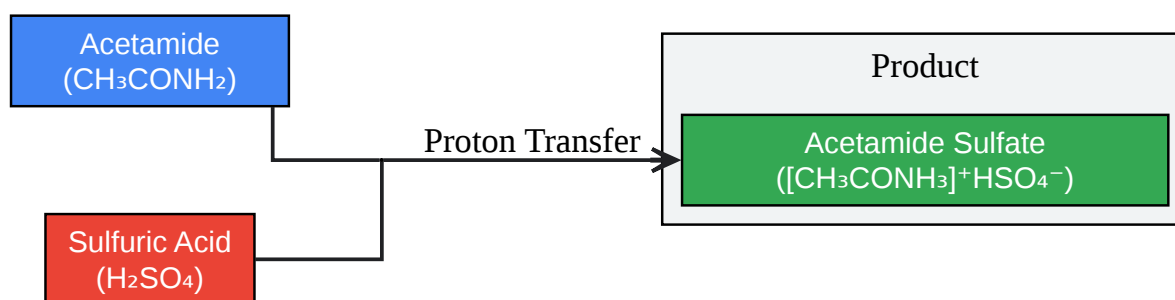
Solubility tests provide information about the polarity and the presence of certain functional groups in a molecule.^[10]

Methodology: Qualitative Solubility Testing

- Place a small, measured amount of the solute (e.g., 25 mg) into a test tube.^[11]
- Add a small volume of the solvent (e.g., 0.75 mL) in portions, shaking vigorously after each addition.^[11]
- Observe whether the solid dissolves completely. The compound is classified as soluble or insoluble.
- This procedure is repeated with a range of solvents of varying polarities and pH to create a solubility profile. Common test solvents include water, diethyl ether, 5% NaOH solution, 5% NaHCO₃ solution, and 5% HCl solution.^[11] For instance, solubility in 5% HCl suggests the presence of a basic functional group.^[11]

Logical Relationship: Formation of Acetamide Sulfate

The formation of **acetamide sulfate** can be visualized as an acid-base reaction where acetamide acts as a weak base, and sulfuric acid is the strong acid. The lone pair of electrons on the nitrogen atom of acetamide can accept a proton from sulfuric acid.



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